

# Optimizing CA-170 concentration for T-cell assays

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## Compound of Interest

Compound Name: COR170

Cat. No.: B1669433

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## Technical Support Center: CA-170

Welcome to the technical support center for CA-170. This resource provides researchers, scientists, and drug development professionals with comprehensive guidance on optimizing the use of CA-170 in T-cell assays. Below you will find frequently asked questions, detailed troubleshooting guides, and experimental protocols to ensure the success of your experiments.

## Frequently Asked Questions (FAQs)

Q1: What is CA-170 and what is its mechanism of action?

CA-170 is an orally available, small molecule investigational drug designed to function as an immune checkpoint inhibitor.<sup>[1]</sup> It primarily targets V-domain Ig Suppressor of T-cell Activation (VISTA), a key negative regulator of T-cell activation.<sup>[1][2]</sup> By inhibiting VISTA, CA-170 aims to restore T-cell proliferation and effector functions.<sup>[3]</sup> While initially described as a dual inhibitor of VISTA and PD-L1, some recent studies indicate there may not be direct binding between CA-170 and PD-L1, suggesting its primary activity is through the VISTA pathway.<sup>[2][4][5]</sup>

Q2: How should I reconstitute and store CA-170?

Proper storage and handling are critical for maintaining the stability and activity of CA-170.

- Reconstitution: For in vitro assays, CA-170 can be dissolved in DMSO.<sup>[4][6]</sup> The solubility in DMSO is reported to be greater than 28 mg/mL and up to 72 mg/mL.<sup>[4][6]</sup>

- Storage:
  - Powder: Store at -20°C for up to 3 years.[4][6]
  - Stock Solutions (in DMSO): Aliquot to avoid repeated freeze-thaw cycles. Store at -80°C for up to 1 year or at -20°C for up to 1 month.[3][6]
- Working Solutions: For in vivo experiments, it is recommended to prepare fresh working solutions on the day of use.[3]

Q3: What is the proposed signaling pathway for CA-170?

CA-170 is understood to block inhibitory signals mediated by the VISTA checkpoint, thereby restoring T-cell activity. The diagram below illustrates this proposed mechanism.

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## References

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